

Personal protective equipment for handling Methyl 2-chlorobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 2-chlorobenzoate**

Cat. No.: **B147171**

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Essential Safety and Handling Guide for Methyl 2-chlorobenzoate

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This guide provides critical safety and logistical information for the handling of **Methyl 2-chlorobenzoate**. The following procedures are designed to ensure the safe use, storage, and disposal of this compound in a laboratory setting, minimizing risk and ensuring operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 2-chlorobenzoate is classified as an irritant, capable of causing skin, eye, and respiratory system irritation.^[1] Adherence to stringent PPE protocols is mandatory to mitigate exposure risks.

Recommended Personal Protective Equipment

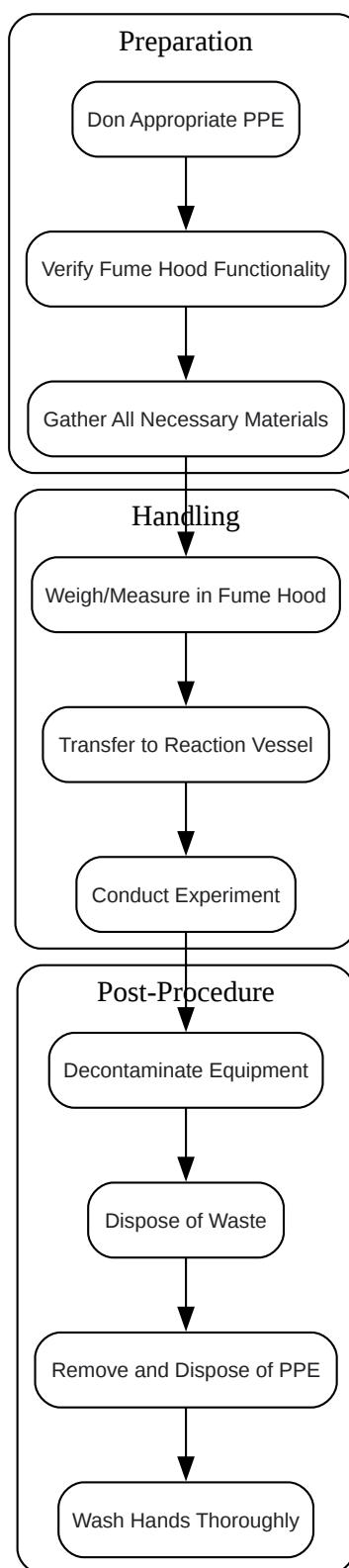
Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn if there is a significant splash hazard.	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Viton® gloves are highly recommended for extended contact. Nitrile gloves may be used for brief, incidental contact only.	Viton® has demonstrated high resistance to chlorinated aromatic compounds, with no breakthrough detected after 4 hours of exposure. ^{[2][3]} Nitrile gloves have shown breakthrough times of less than one hour for similar compounds and should be changed immediately after any contact. ^{[2][3]}
Body Protection	Chemical-resistant lab coat or apron.	Protects skin from accidental splashes and contamination.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood, is required. If ventilation is inadequate or if aerosols are generated, a full-face respirator with appropriate cartridges should be used.	Prevents inhalation of vapors that may cause respiratory irritation.

Physicochemical and Hazard Data

Property	Value	Reference
Molecular Formula	C ₈ H ₇ ClO ₂	[1] [4] [5] [6]
Molecular Weight	170.59 g/mol	[4] [6]
Appearance	Colorless to light yellow liquid/crystal powder	[5] [6] [7]
Density	1.191 g/mL at 25 °C	[1] [5] [7]
Boiling Point	86-88 °C at 2.5 mmHg; 233-235 °C at atmospheric pressure	[7]
Flash Point	109 °C (228.2 °F) - closed cup	
Hazards	Irritating to eyes, respiratory system, and skin.	[1]

Operational Plan: Safe Handling and Use

A systematic approach to handling **Methyl 2-chlorobenzoate** is essential for laboratory safety. The following workflow outlines the key steps for its use.



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Figure 1. Workflow for Safe Handling of **Methyl 2-chlorobenzoate**.

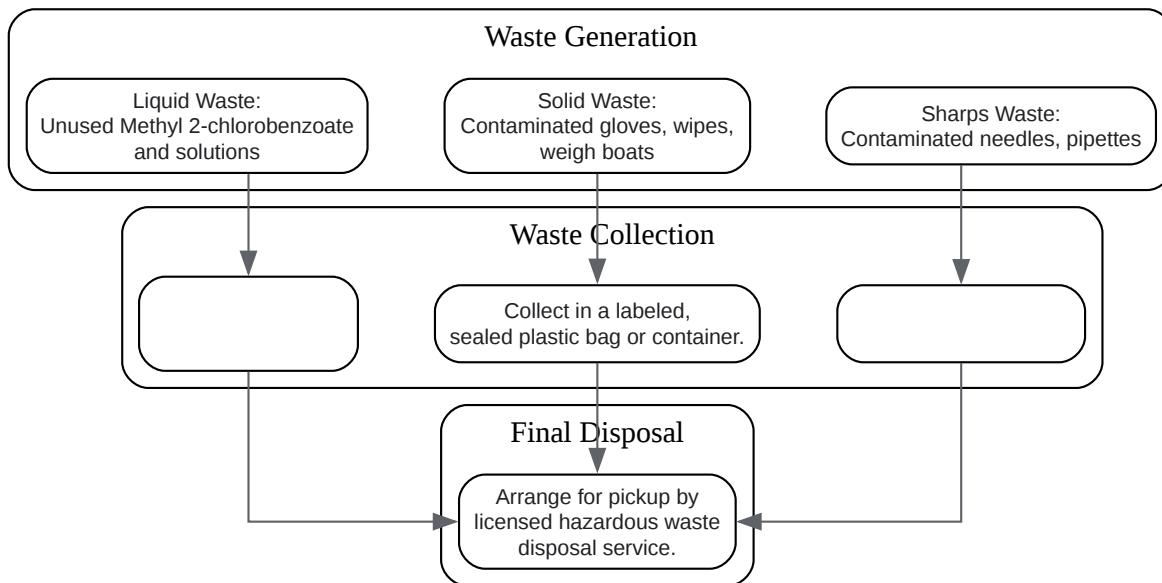
Step-by-Step Handling Protocol

- Preparation:
 - Don the appropriate PPE as specified in Table 1.1.
 - Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Assemble all necessary equipment and reagents within the fume hood to minimize movement in and out of the containment area.
- Handling:
 - Perform all manipulations, including weighing and transferring, of **Methyl 2-chlorobenzoate** within the chemical fume hood.
 - Use dedicated, clearly labeled glassware.
 - Keep containers of **Methyl 2-chlorobenzoate** tightly sealed when not in use.
- Post-Procedure:
 - Decontaminate all surfaces and equipment immediately after use (see Section 4).
 - Segregate and dispose of all waste as outlined in the Disposal Plan (Section 3).
 - Remove PPE in the correct order to avoid cross-contamination, disposing of single-use items in the appropriate waste stream.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **Methyl 2-chlorobenzoate** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Workflow



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Figure 2. Waste Disposal Workflow for **Methyl 2-chlorobenzoate**.

Step-by-Step Disposal Protocol

- Liquid Waste:
 - Collect all liquid waste containing **Methyl 2-chlorobenzoate**, including rinsates from equipment decontamination, in a designated, leak-proof, and chemically compatible container.
 - The container must be clearly labeled as "Hazardous Waste: **Methyl 2-chlorobenzoate**" and include the full chemical name.
 - Keep the waste container sealed when not in use and store it in a designated satellite accumulation area.
- Solid Waste:

- Place all contaminated solid waste, such as gloves, absorbent pads, and weigh paper, in a durable, sealed plastic bag or container.
- Label the container as "Hazardous Waste: Solid waste contaminated with **Methyl 2-chlorobenzoate**."
- Empty Containers:
 - Thoroughly rinse empty **Methyl 2-chlorobenzoate** containers with a suitable solvent (e.g., acetone or ethanol).
 - Collect the first rinsate as hazardous liquid waste.
 - Deface the original label on the empty container before disposal as regular laboratory glass or plastic waste, in accordance with institutional policies.
- Waste Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of all hazardous waste. Do not dispose of any **Methyl 2-chlorobenzoate** waste down the drain or in the regular trash.

Emergency Procedures

Spill Response

- Evacuate: Immediately alert others in the vicinity and evacuate the affected area.
- Ventilate: Ensure the area is well-ventilated. If the spill is not in a fume hood, and it is safe to do so, increase ventilation to the area.
- PPE: Don the appropriate PPE, including Viton® gloves, safety goggles, a lab coat, and respiratory protection if necessary.
- Contain: For small spills, cover with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads), starting from the outside and working inwards.
- Collect: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.

- Decontaminate: Clean the spill area with a suitable solvent (e.g., acetone or ethanol) and then with soap and water. Collect all cleaning materials as hazardous waste.
- Report: Report the spill to your laboratory supervisor and EHS department.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Decontamination of Laboratory Equipment

All equipment that has come into contact with **Methyl 2-chlorobenzoate** must be thoroughly decontaminated to prevent cross-contamination and accidental exposure.

Decontamination Protocol

- Initial Rinse: In a chemical fume hood, rinse the equipment with a suitable organic solvent, such as acetone or ethanol, to remove the bulk of the **Methyl 2-chlorobenzoate**. Collect this rinsate as hazardous liquid waste.
- Wash: Wash the equipment with warm, soapy water. Use a brush to scrub all surfaces.
- Final Rinse: Rinse the equipment thoroughly with deionized water.
- Drying: Allow the equipment to air dry completely before storage or reuse.
- Verification: For critical applications, a final rinse with a clean solvent can be collected and analyzed (e.g., by GC) to ensure no residual **Methyl 2-chlorobenzoate** remains.

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